

L-368,899 hydrochloride stability and storage conditions

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Compound of Interest

Compound Name: L-368,899 hydrochloride

Cat. No.: B608419

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L-368,899 Hydrochloride: Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information on the stability and storage of **L-368,899 hydrochloride**. Below you will find frequently asked questions and troubleshooting guides to ensure the integrity of your experiments.

Frequently Asked Questions (FAQs)

Q1: How should I store the solid (powder) form of **L-368,899 hydrochloride**?

For long-term storage, the solid form of **L-368,899 hydrochloride** should be stored at -20°C in a dry and dark environment.^{[1][2]} For short-term storage, such as a few days to weeks, 0-4°C is acceptable.^[1] Under proper long-term storage conditions at -20°C, the compound is stable for at least three to four years.^{[2][3]}

Q2: What are the recommended storage conditions for **L-368,899 hydrochloride** solutions?

Stock solutions of **L-368,899 hydrochloride** should be stored frozen. For optimal stability, storage at -80°C is recommended, where it can be stable for up to two years.^[4] Alternatively, storage at -20°C is suitable for up to one year.^[4] To prevent degradation from repeated freeze-

thaw cycles, it is highly recommended to aliquot the stock solution into smaller, single-use volumes.^[4] Solutions should be kept in tightly sealed containers to protect from moisture.^[4]

Q3: How should I handle **L-368,899 hydrochloride** upon receiving it?

L-368,899 hydrochloride is typically shipped at ambient temperature and is stable for several weeks under these conditions.^[1] Upon receipt, it is recommended to store the solid compound as per the long-term storage conditions (-20°C).

Q4: What solvents can I use to dissolve **L-368,899 hydrochloride**, and what are its solubility limits?

L-368,899 hydrochloride is soluble in both water and dimethyl sulfoxide (DMSO).^{[3][5]} The maximum solubility is reported to be up to 100 mM in both solvents.^{[3][5]} One supplier specifies solubility in water at 2 mg/mL (which corresponds to 3.38 mM) and in DMSO at 100 mg/mL (169.14 mM).^[2] To aid dissolution, sonication is recommended.^[2]

Storage and Stability Data

Table 1: Storage Conditions and Stability of **L-368,899 Hydrochloride**

Form	Storage Temperature	Duration	Stability Notes
Solid (Powder)	-20°C	Long-term (months to years)	Stable for ≥ 3 years; store dry and in the dark. [1] [2] [3]
0-4°C	Short-term (days to weeks)	For temporary storage. [1]	
Ambient	Shipping (weeks)	Stable during standard shipping. [1]	
Stock Solution	-80°C	Up to 2 years	Sealed from moisture; aliquot to avoid freeze-thaw cycles. [4]
-20°C	Up to 1 year	Sealed from moisture; aliquot to avoid freeze-thaw cycles. [4]	

Solubility Data

Table 2: Solubility of **L-368,899 Hydrochloride**

Solvent	Maximum Concentration	Molar Concentration	Notes
Water	59.12 mg/mL	100 mM	[5]
2 mg/mL	3.38 mM	Sonication is recommended. [2]	
DMSO	100 mg/mL	169.14 mM	Sonication is recommended. [2]
59.12 mg/mL	100 mM	[5]	

Experimental Protocols

Protocol 1: Preparation of a Stock Solution

- Weighing: Accurately weigh the desired amount of **L-368,899 hydrochloride** powder in a sterile microcentrifuge tube.
- Solvent Addition: Add the appropriate volume of high-purity DMSO or water to achieve the desired stock concentration (e.g., 10 mM or 100 mM).
- Dissolution: Vortex the solution thoroughly. If necessary, use sonication to ensure the compound is fully dissolved.[\[2\]](#)
- Aliquoting and Storage: Dispense the stock solution into smaller, single-use aliquots in sterile, tightly sealed tubes. Store the aliquots at -20°C or -80°C.[\[4\]](#)

Protocol 2: Preparation of a Working Solution for In Vivo Experiments

For in vivo studies, working solutions should be freshly prepared on the day of the experiment. [\[4\]](#) A common vehicle for administration is a mixture of solvents. An example formulation is:

- 10% DMSO
- 40% PEG300
- 5% Tween 80
- 45% Saline

To prepare this working solution, first dissolve the **L-368,899 hydrochloride** in DMSO, then add the other components sequentially, ensuring the solution is well-mixed at each step.[\[2\]](#)

Troubleshooting Guide

Issue: The compound will not fully dissolve.

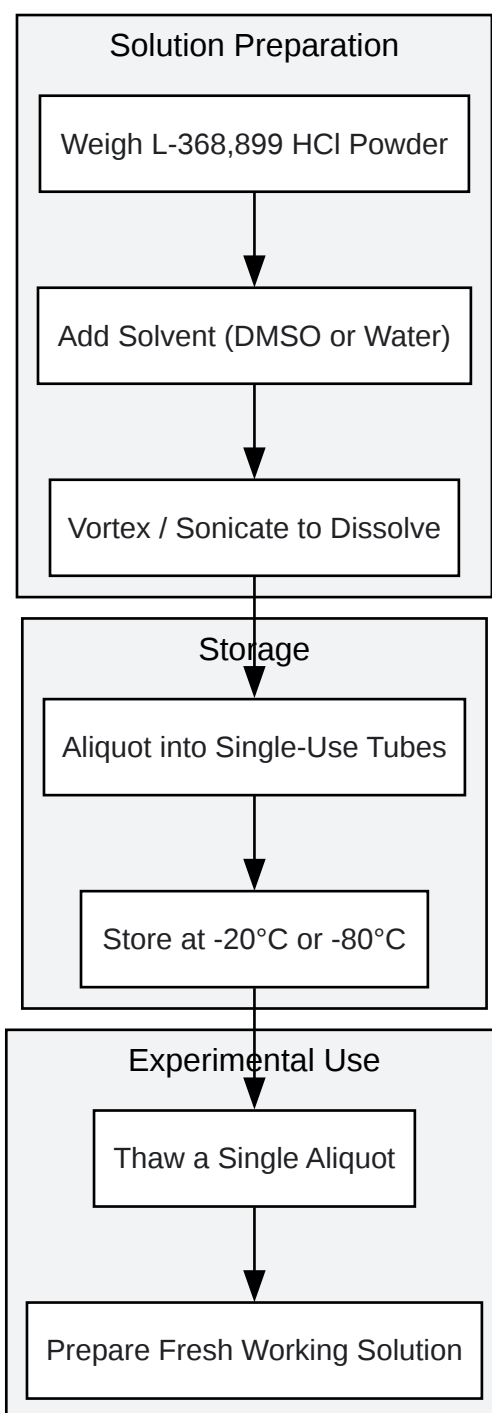
- Solution 1: Sonication. Place the sample in a sonicator bath for several minutes to aid dissolution.[\[2\]](#)

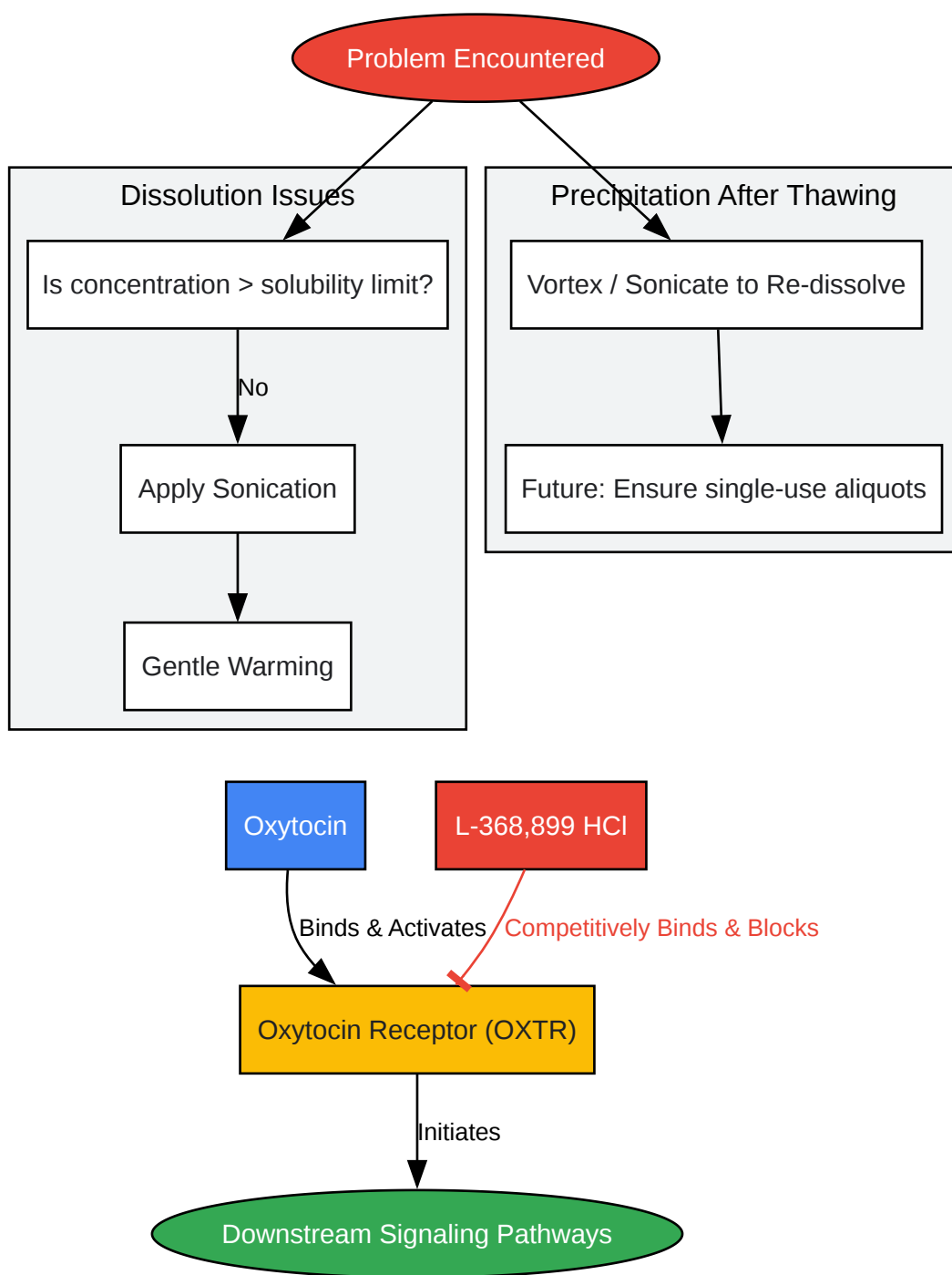
- **Solution 2: Gentle Warming.** Gently warm the solution (e.g., in a 37°C water bath) for a short period. Be cautious, as excessive heat may degrade the compound.
- **Solution 3: Re-evaluate Concentration.** Ensure that the target concentration does not exceed the known solubility limits of the compound in the chosen solvent.

Issue: Precipitation is observed in the stock solution after freezing and thawing.

- **Solution 1: Re-dissolve.** Before use, bring the aliquot to room temperature and vortex thoroughly to ensure any precipitate has redissolved. Gentle warming or sonication may also be necessary.
- **Solution 2: Aliquot.** To prevent this issue, ensure stock solutions are aliquoted into single-use volumes to minimize freeze-thaw cycles.^[4]

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References

- 1. medkoo.com [medkoo.com]
- 2. L-368,899 hydrochloride | OXTR antagonist | TargetMol [targetmol.com]
- 3. caymanchem.com [caymanchem.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. L-368,899 hydrochloride | Oxytocin Receptors | Tocris Bioscience [tocris.com]
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